

Navigating the Research Applications of Solvent Blue 97: A Technical Guide

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Compound of Interest

Compound Name: Solvent blue 97

Cat. No.: B1584085

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An In-depth Review for Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Blue 97, identified by CAS numbers 32724-62-2 and 61969-44-6, is a synthetic anthraquinone dye known for its vibrant blue color.^{[1][2]} While it is widely utilized in industrial applications for coloring plastics, oils, and waxes, its application within the realm of biological research and drug development is not well-documented in publicly available scientific literature.^{[3][4]} Some chemical suppliers categorize it under "Stains & Dyes" or as a "Fluorescent Dye", suggesting potential for research applications.^{[2][5]} This guide provides a comprehensive overview of the available technical data for research-grade **Solvent Blue 97** from various commercial suppliers and outlines a general framework for its potential evaluation as a research probe, given the absence of established experimental protocols.

Commercial Supplier Specifications

For researchers considering **Solvent Blue 97**, a critical first step is to source high-purity material. Several chemical suppliers offer this dye in research-grade quantities. The table below summarizes the key technical specifications provided by some of these vendors. It is important to note that the level of detail can vary, and researchers should consult the certificate of analysis for lot-specific data.

Supplier	CAS Number(s)	Molecular Formula	Molecular Weight (g/mol)	Purity / Dye Content	Melting Point (°C)	Solubility
CP Lab Safety	32724-62-2	C ₃₆ H ₃₈ N ₂ O ₂	530.71	99% Strength[2]	Not specified	Not specified
Santa Cruz Biotechnology	61969-44-6	C ₃₆ H ₃₈ N ₂ O ₂	530.71	Not specified, refer to CoA[1]	Not specified	Not specified
Biosynth	32724-62-2	C ₃₆ H ₃₈ N ₂ O ₂	530.7	Not specified	Not specified	Water: <1%[6]
Generic Technical Data	32724-62-2, 61969-44-6	Not specified	Not specified	98-102% (Spectro) [7]	300 (Heat Resistance) [7]	Acetone: 15 g/L, Butyl Acetate: 20 g/L, Dichloromethane: 150 g/L, Ethyl Alcohol: 5 g/L [7]

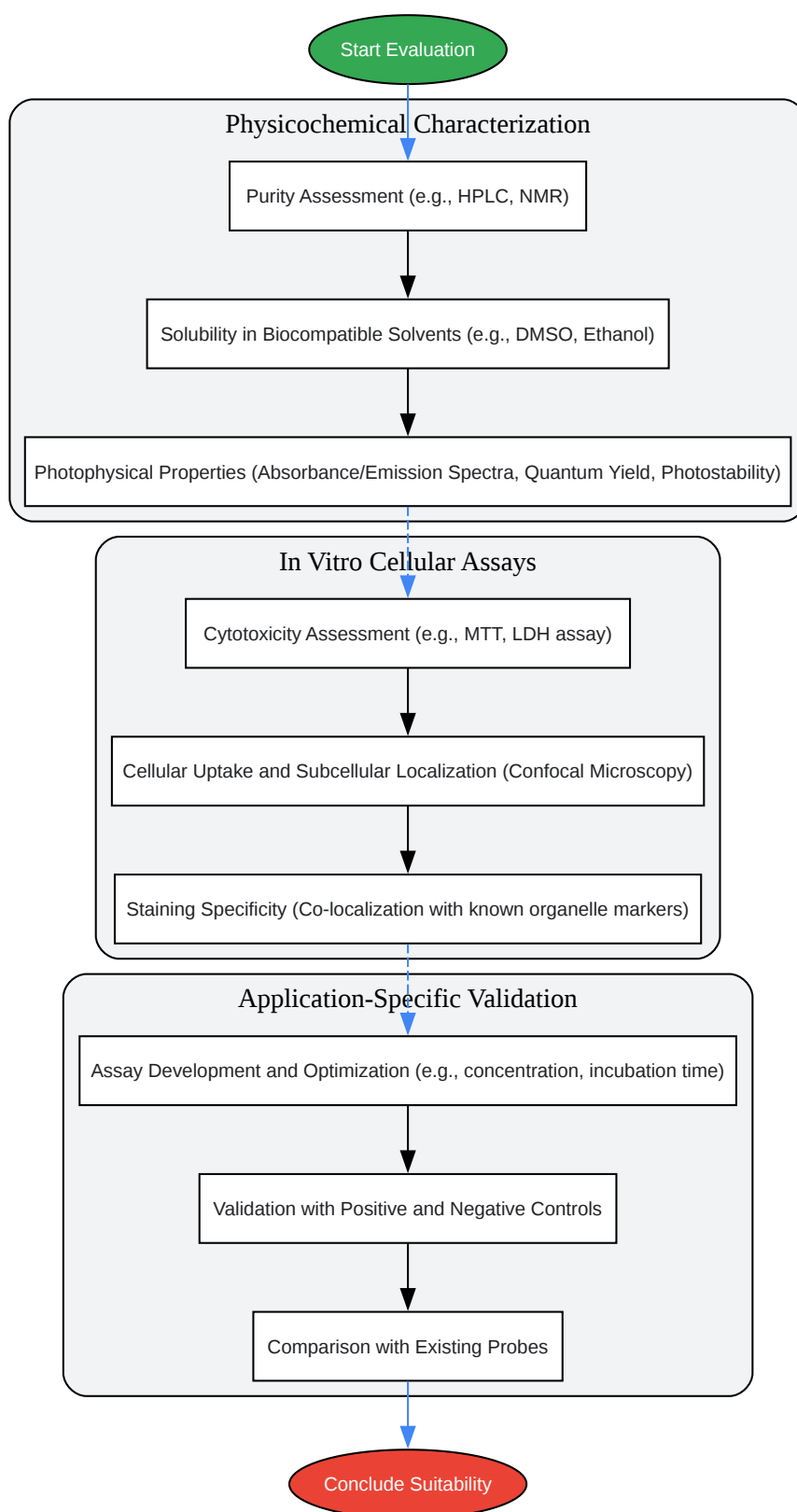
						Acetone: 3.0 g/L, Butyl Acetate: 10.0 g/L, Methylbenz ene: 125 g/L, Dichlorome thane: 240.0 g/L, Ethylalcoh ol: 0.2 g/L[8]
Precise Color	32724-62- 2	C ₃₆ H ₃₈ N ₂ O 2	Not specified	Not specified	200-220[8]	

Experimental Protocols: A General Framework for Evaluation

Due to the lack of established and validated protocols for **Solvent Blue 97** in biological research, investigators will need to embark on a systematic evaluation to determine its suitability for their specific applications, such as cellular imaging or as a fluorescent probe. Below is a generalized experimental workflow that can be adapted for this purpose.

Hypothetical Workflow for Evaluating a Novel Fluorescent Probe

The following diagram illustrates a logical progression of experiments to characterize and validate a new fluorescent compound like **Solvent Blue 97** for use in a biological context.



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A generalized workflow for the evaluation of a novel fluorescent probe.

Signaling Pathways

The chemical structure of **Solvent Blue 97** places it in the family of amino- and diamino-9,10-anthracenedione derivatives.[9][10] While some compounds in this class have been investigated for various biological activities, including antibacterial, antifungal, and anticancer properties, there is no specific information in the reviewed literature linking **Solvent Blue 97** to any particular signaling pathway.[9][10] Researchers would need to conduct their own studies to determine if this dye has any off-target effects or interactions with cellular signaling cascades.

Conclusion

Solvent Blue 97 is a commercially available dye with well-defined properties for industrial applications. Its potential as a tool for biological and biomedical research remains largely unexplored. The data presented here from various suppliers can guide the initial selection of research-grade material. However, the lack of established protocols necessitates a thorough, de novo evaluation by any research team considering its use. The provided hypothetical workflow offers a roadmap for such an endeavor, ensuring a systematic characterization and validation of **Solvent Blue 97** for any novel research application.

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